

OICR-41103: A Comparative Guide to its Efficacy in Diverse Cell Lines

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Compound of Interest

Compound Name: OICR-41103

Cat. No.: B15621836

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the efficacy of **OICR-41103**, a chemical probe targeting the DCAF1 WD40 domain, across various cell lines. The information is supported by experimental data and detailed methodologies to aid in the evaluation of this compound for future research and therapeutic development.

OICR-41103 is a potent and selective chemical probe for the WD40 domain of DDB1- and CUL4-associated factor 1 (DCAF1), a substrate receptor for the CUL4-DDB1 E3 ubiquitin ligase complex.^[1] This complex plays a crucial role in protein ubiquitination and degradation, making it a compelling target in oncology and antiviral therapies. **OICR-41103** was developed from a previously identified ligand, OICR-8268, and exhibits enhanced binding affinity and cellular activity. This guide summarizes the available data on its efficacy in different cell lines and provides detailed experimental protocols for the key assays used in its characterization.

Quantitative Efficacy of OICR-41103 Across Cell Lines

The following tables summarize the quantitative data on the efficacy of **OICR-41103** in various cell lines as determined by several key assays.

Cell Line	Assay	Parameter	Value	Reference
NCI-H460 (Non-Small Cell Lung Cancer)	Cellular Thermal Shift Assay (CETSA)	EC50	167 nM	[2]
HEK293T (Human Embryonic Kidney)	NanoBRET Assay	EC50	126.7 nM	

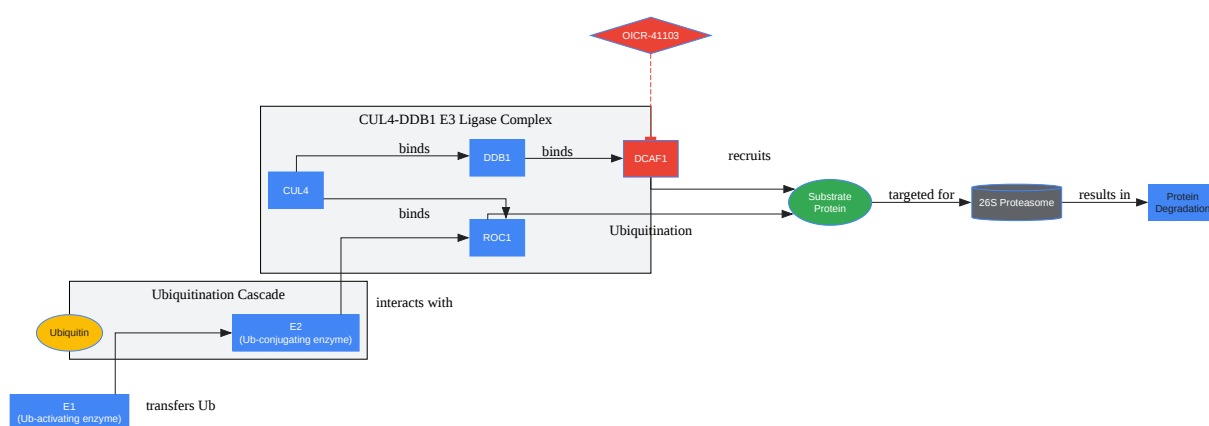
Table 1: Target Engagement of **OICR-41103**. This table presents the half-maximal effective concentration (EC50) of **OICR-41103** for target engagement in specific cell lines, indicating the concentration at which 50% of the DCAF1 target is bound by the compound.

Cell Line	Assay	Observation at concentrations up to 3 μ M	Treatment Duration	Reference
NCI-H1703 (Non-Small Cell Lung Cancer)	ATPlite Assay	No growth suppression	7 days	[2]
NCI-H2170 (Non-Small Cell Lung Cancer)	ATPlite Assay	No growth suppression	7 days	[2]
NCI-H1915 (Non-Small Cell Lung Cancer)	ATPlite Assay	No growth suppression	7 days	[2]
HEK293T (Human Embryonic Kidney)	Incucyte Assay	No effect on cell confluency	5 days	[2]
MCF7 (Breast Cancer)	Incucyte Assay	No effect on cell confluency	5 days	[2]
U2OS (Osteosarcoma)	Incucyte Assay	No effect on cell confluency	5 days	[2]
HCT116 (Colorectal Carcinoma)	Incucyte Assay	No effect on cell confluency	5 days	[2]

Table 2: Effect of **OICR-41103** on Cell Viability and Proliferation. This table summarizes the observed effects of **OICR-41103** on the growth and proliferation of various cancer and non-cancer cell lines. The data indicates that while **OICR-41103** effectively engages its target, it does not exhibit cytotoxic or anti-proliferative effects in the tested cell lines at the specified concentrations and durations.

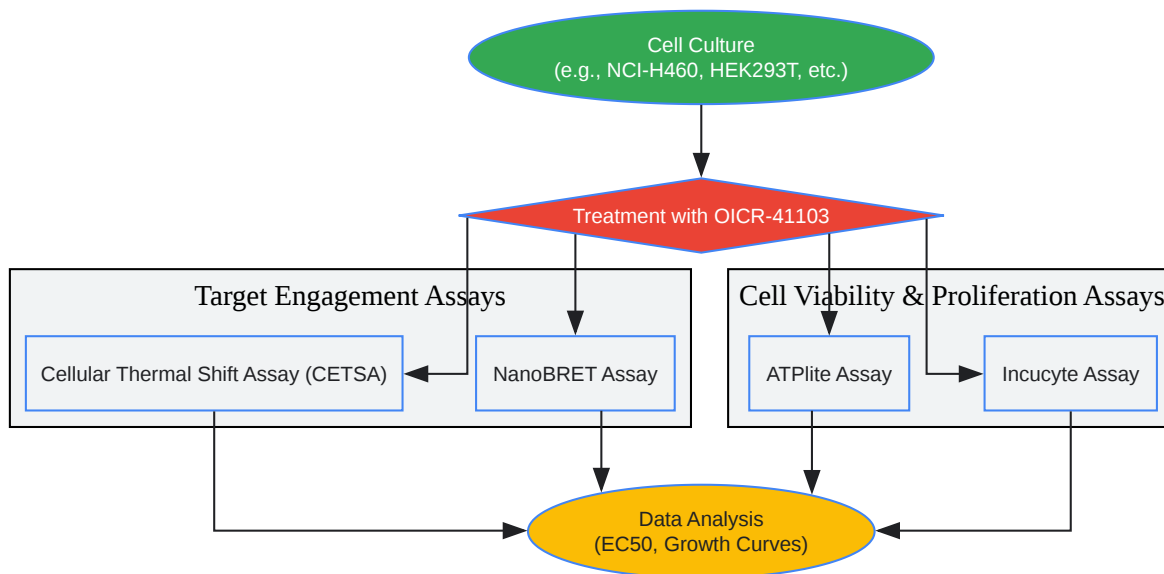
Signaling Pathways and Experimental Workflows

To understand the context of **OICR-41103**'s mechanism of action and the experimental procedures used for its evaluation, the following diagrams are provided.



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Caption: DCAF1-mediated protein ubiquitination pathway and the inhibitory action of **OICR-41103**.



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References

- 1. OICR-41103 as a chemical probe for the DCAF1 WD40 domain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. OICR-41103 as a chemical probe for the DCAF1 WD40 domain - PMC [pmc.ncbi.nlm.nih.gov]
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